

Application Note: Scalable Synthesis of 3-Propylisoxazole-4-carboxylic Acid

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Compound of Interest

Compound Name: 3-Propylisoxazole-4-carboxylic acid

CAS No.: 877760-11-7

Cat. No.: B15052762

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Executive Summary

3-Propylisoxazole-4-carboxylic acid (CAS 17153-20-7 derivative) is a critical heterocyclic building block in the synthesis of diverse pharmaceutical agents, including agonists for free fatty acid receptors and non-steroidal anti-inflammatory drugs (NSAIDs).

While isoxazole synthesis is well-documented, achieving high regioselectivity for the 3-substituted-4-carboxylic acid isomer is challenging. The standard reaction of

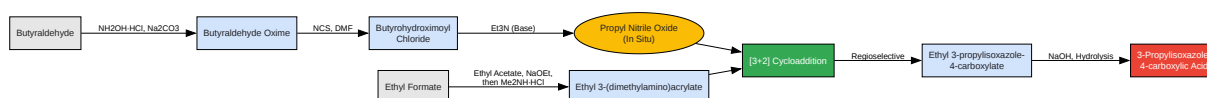
-keto esters with triethyl orthoformate and hydroxylamine predominantly yields the 5-substituted isomer.

This protocol details a validated, scalable route to the 3-propyl isomer via the [3+2] cycloaddition of propyl nitrile oxide to ethyl 3-(dimethylamino)acrylate. This "push-pull" enamine route guarantees the correct regiochemistry (3-propyl, 4-carboxyl) and avoids the formation of the 5-propyl isomer common in other methodologies.

Retrosynthetic Analysis & Strategy

The synthesis relies on the 1,3-dipolar cycloaddition of a nitrile oxide (generated in situ) to an electron-rich dipolarophile. The use of an enamino ester directs the regioselectivity sterically and electronically to place the ester group at position 4.

Process Flow Diagram



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Caption: Convergent synthesis strategy utilizing in situ nitrile oxide generation and enamine-directed cycloaddition.

Critical Process Parameters (CPPs)

Parameter	Specification	Causality / Impact
Temperature (Chlorination)	< 35°C	Prevents thermal decomposition of NCS and runaway chlorination.
Addition Rate (Base)	Slow/Controlled	Rapid addition generates excess nitrile oxide, leading to dimerization (furoxan formation) rather than cycloaddition.
Stirring Efficiency	High Shear	Essential during the biphasic hydrolysis step to ensure complete conversion.
pH (Workup)	pH 2.0 - 3.0	Critical for precipitation of the free acid. Too low (<1) may trap inorganic salts; too high (>4) retains product as salt.

Detailed Experimental Protocols

Step 1: Preparation of Butyrohydroximoyl Chloride

Precursor for the Nitrile Oxide dipole.

Reagents:

- Butyraldehyde oxime (1.0 equiv)
- N-Chlorosuccinimide (NCS) (1.1 equiv)
- DMF (0.5 M concentration relative to oxime)

Protocol:

- Charge a reactor with Butyraldehyde oxime (e.g., 87.1 g, 1.0 mol) and DMF (500 mL).
- Cool the solution to 0–5°C.
- Add NCS (147 g, 1.1 mol) portion-wise over 1 hour.
 - Caution: Reaction is exothermic. Maintain internal temperature < 35°C.
- Allow the mixture to warm to room temperature (20–25°C) and stir for 2 hours.
- Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1) or GC. The oxime starting material should be consumed.
- Pour the reaction mixture into Ice Water (2 L) and extract with Ethyl Acetate (3 x 500 mL).
- Wash combined organics with water (2 x 500 mL) and brine. Dry over Na₂SO₄ and concentrate in vacuo.
- Yield: Expect ~90-95% of a pale yellow oil (Butyrohydroximoyl chloride). Use directly in the next step without distillation (unstable).

Step 2: Preparation of Ethyl 3-(dimethylamino)acrylate

The regiodirecting dipolarophile.

Note: This reagent is commercially available. For scale-up, it is synthesized as follows:

Reagents:

- Ethyl Formate (1.2 equiv)
- Ethyl Acetate (1.0 equiv)
- Sodium Ethoxide (1.1 equiv)
- Dimethylamine Hydrochloride (1.2 equiv)

Protocol:

- Suspend Sodium Ethoxide (74.8 g, 1.1 mol) in dry Toluene (500 mL) at 0°C.
- Add a mixture of Ethyl Formate (88.9 g, 1.2 mol) and Ethyl Acetate (88.1 g, 1.0 mol) dropwise over 2 hours. Stir at 0-5°C for 6 hours. (Forms sodium salt of ethyl formylacetate).
- Add Dimethylamine Hydrochloride (97.8 g, 1.2 mol) in one portion.
- Allow to warm to room temperature and stir overnight.
- Filter off the NaCl salts.
- Concentrate the filtrate. Distill the residue under reduced pressure (bp ~105°C at 0.5 mmHg) to obtain Ethyl 3-(dimethylamino)acrylate.
 - Appearance: Yellow oil / low-melting solid.

Step 3: [3+2] Cycloaddition to Ethyl 3-Propylisoxazole-4-Carboxylate

The Core Step.

Reagents:

- Butyrohoximoyl Chloride (from Step 1, 1.0 equiv)
- Ethyl 3-(dimethylamino)acrylate (1.0 equiv)
- Triethylamine (Et₃N) (1.2 equiv)
- Dichloromethane (DCM) or Toluene (10 volumes)

Protocol:

- Dissolve Ethyl 3-(dimethylamino)acrylate (143 g, 1.0 mol) in DCM (1.0 L) in a reactor equipped with an overhead stirrer and reflux condenser.
- Add Butyrohoximoyl chloride (121.5 g, 1.0 mol).
- Cool the mixture to 0°C.
- Add Triethylamine (121 g, 1.2 mol) dropwise over 3–4 hours.
 - Critical: Slow addition is vital. High local concentration of base causes the nitrile oxide to dimerize to furoxan impurities.
- After addition, allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Wash the organic phase with 1N HCl (2 x 500 mL) to remove Et₃N and any unreacted enamine. Wash with water and brine.[\[1\]](#)
- Concentrate the solvent to yield the crude ester.
- Purification: The crude product is typically pure enough (>90%) for hydrolysis. If necessary, distill under high vacuum or filter through a short silica plug.

Step 4: Hydrolysis to 3-Propylisoxazole-4-carboxylic Acid

Protocol:

- Dissolve the crude ester (approx. 183 g, 1.0 mol) in Ethanol (500 mL).

- Add a solution of NaOH (80 g, 2.0 mol) in Water (200 mL).
- Heat to Reflux (78°C) for 3 hours.
- Monitor by HPLC/TLC for disappearance of ester.
- Concentrate to remove ethanol.
- Dilute the aqueous residue with water (300 mL) and cool to 0–5°C.
- Acidify slowly with Concentrated HCl to pH 2–3. The product will precipitate as a white solid.
- Filter the solid, wash with cold water, and dry in a vacuum oven at 45°C.
- Recrystallization: If purity is <98%, recrystallize from Ethyl Acetate/Heptane.

Quality Control & Characterization

Test	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	> 98.0%	HPLC (C18, ACN/H2O + 0.1% TFA)
Identity	Conforms to Structure	¹ H NMR, MS
Melting Point	185–187°C (Literature for methyl analog is similar; propyl may be slightly lower)	DSC / Capillary

Expected ¹H NMR (DMSO-d₆, 400 MHz):

- 13.0 (br s, 1H, COOH)
- 9.45 (s, 1H, H-5 of isoxazole ring)
- 2.85 (t, 2H, propyl
-CH₂)

- 1.70 (m, 2H, propyl -CH₂)
- 0.95 (t, 3H, propyl CH₃)

Note: The singlet at ~9.45 ppm is diagnostic for the proton at position 5, confirming the 4-carboxylic acid regiochemistry.

Safety & Hazards

- Butyrohoximoyl Chloride: Potent skin irritant and lachrymator. Handle in a fume hood with double nitrile gloves.
- Exotherms: The chlorination (Step 1) and cycloaddition (Step 3) are exothermic. Ensure adequate cooling capacity before scale-up.
- Nitrile Oxides: Unstable species. Do not attempt to isolate the nitrile oxide; generate it in situ in the presence of the trap (enamine).

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